

Essential Safety and Operational Protocols for Handling 3-Chloro-6-phenylpyridazine

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Compound of Interest

Compound Name: 3-Chloro-6-phenylpyridazine

Cat. No.: B182944

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Chloro-6-phenylpyridazine**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on established safety protocols for hazardous chemical compounds and are intended to foster a secure research environment.

Hazard Summary and GHS Classification

3-Chloro-6-phenylpyridazine is classified as a hazardous substance. It is crucial to handle this compound with care to avoid potential health risks. The primary hazards associated with this chemical are:

- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

GHS Classification:

Hazard Class	Category
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₇ CIN ₂
Molecular Weight	190.63 g/mol
Appearance	Solid
Melting Point	159-161 °C
Solubility	10.3 µg/mL (at pH 7.4)[1]
CAS Number	20375-65-9

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **3-Chloro-6-phenylpyridazine**.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles & Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn in situations with a risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Gloves must be inspected for any damage before use and should be changed immediately upon contamination.
Body Protection	Laboratory Coat	A fire/flame-resistant and impervious lab coat should be worn and fully buttoned.
Respiratory Protection	Respirator	For handling small quantities in a well-ventilated area, a dust mask (type N95, US) may be sufficient. ^{[2][3]} For larger quantities, or if irritation is experienced, a full-face respirator is recommended. ^[3]

Experimental Protocols: Safe Handling and Disposal Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a certified chemical fume hood.^[3]
- Ensure that an eyewash station and a safety shower are readily accessible.

- Before handling, inspect all PPE for integrity.
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[3]
 - Use non-sparking tools to prevent ignition.
 - Do not breathe dust, mist, gas, or vapors.[3]
 - Avoid contact with skin and eyes.
 - Wash hands thoroughly after handling.[3]
 - Do not eat, drink, or smoke in the work area.[3]
- Storage:
 - Store in a tightly closed, suitable container in a dry, cool, and well-ventilated place.[3]
 - Keep away from strong oxidizing agents.[3]

Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be treated as hazardous waste.

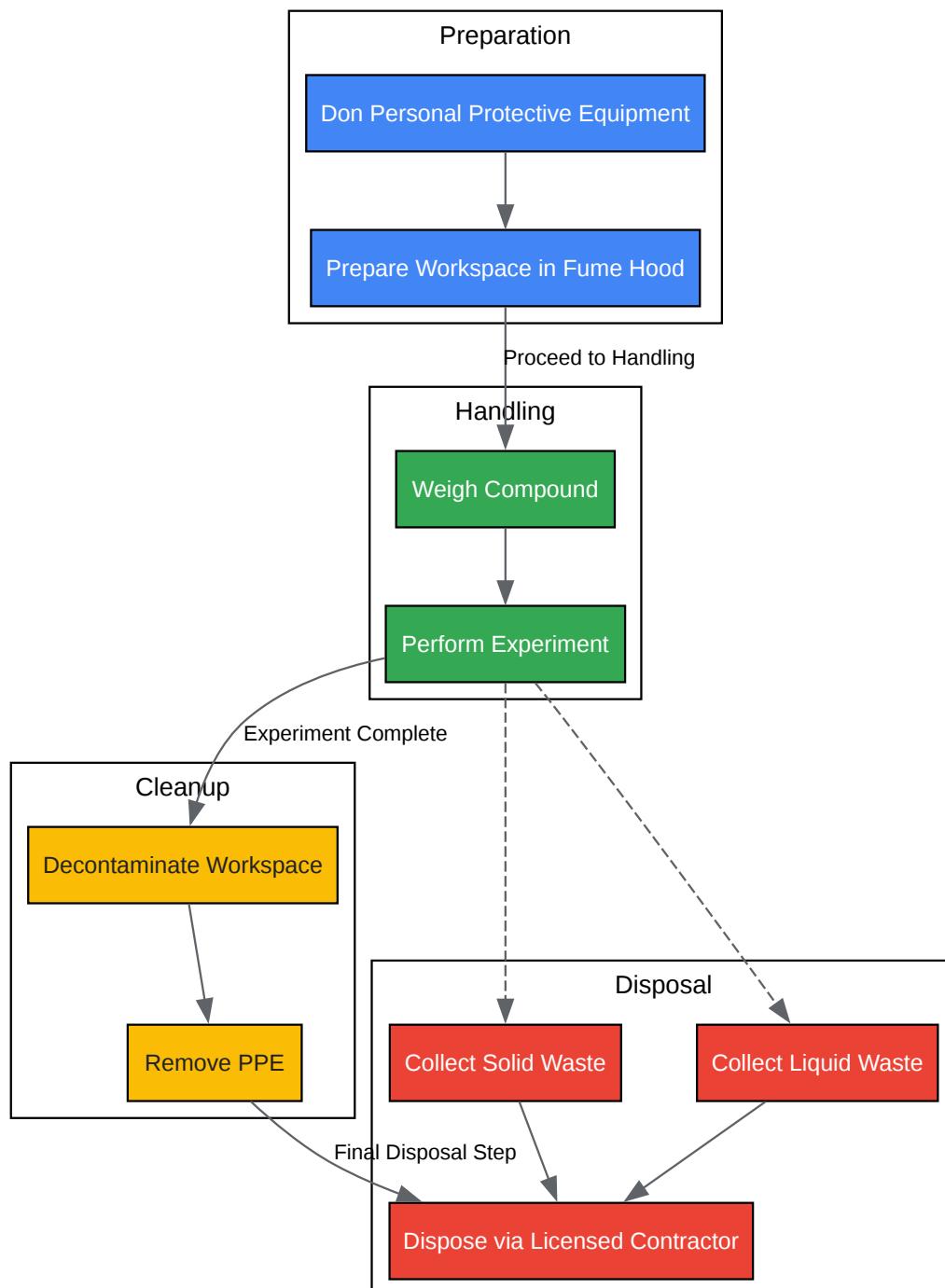
- Waste Characterization and Collection:
 - Unused Compound: Collect in a clearly labeled, sealed container for hazardous waste.
 - Contaminated Materials: Any materials that come into contact with the compound (e.g., gloves, absorbent materials, filter paper) must be placed in a designated, sealed hazardous waste container.
 - Empty Containers: Triple rinse empty containers with a suitable solvent. The rinsate should be collected as hazardous waste. Puncture the container to prevent reuse before disposal.

- Disposal Procedure:
 - Dispose of all waste through a licensed hazardous waste disposal company.[\[3\]](#)
 - Adhere strictly to all local, state, and federal regulations for hazardous waste disposal.[\[3\]](#)
 - Do not allow the chemical or its waste to enter drains or water courses.

Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **3-Chloro-6-phenylpyridazine**.

Workflow for Safe Handling and Disposal of 3-Chloro-6-phenylpyridazine

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Caption: Workflow for the safe handling and disposal of **3-Chloro-6-phenylpyridazine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling 3-Chloro-6-phenylpyridazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182944#personal-protective-equipment-for-handling-3-chloro-6-phenylpyridazine]

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